

Yangonin-d3: A Technical Guide to Certificate of Analysis Specifications

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Compound of Interest

Compound Name: Yangonin-d3

Cat. No.: B15615682

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the specifications found on a Certificate of Analysis (CoA) for **Yangonin-d3**. It is designed to assist researchers, scientists, and drug development professionals in understanding and utilizing this stable isotope-labeled compound for analytical and research purposes. This document outlines the key quality attributes of **Yangonin-d3**, details the experimental protocols used for their determination, and illustrates the primary signaling pathways associated with its unlabeled analogue, Yangonin.

Physicochemical and Analytical Specifications

The quality and identity of **Yangonin-d3** are confirmed through a series of physicochemical and analytical tests. The results are summarized in a Certificate of Analysis, with typical specifications presented below.

Table 1: General Physicochemical Properties of Yangonin-d3

Parameter	Specification
Appearance	Yellow to dark yellow solid
Molecular Formula	C ₁₆ H ₁₅ D ₃ O ₄
Molecular Weight	277.33 g/mol
Melting Point	154 - 157°C
Solubility	Chloroform (slightly), Methanol (slightly, heated)
Storage	Store at -20°C for long-term stability.

Table 2: Analytical Specifications for Yangonin-d3

Analytical Test	Method	Specification
Identification	¹ H-NMR	Consistent with the structure of Yangonin-d3
Mass Spectrometry	Consistent with the molecular weight of Yangonin-d3	
Purity	Thin Layer Chromatography (TLC)	≥ 98%
High-Performance Liquid Chromatography (HPLC)	≥ 99%	
Isotopic Enrichment	Mass Spectrometry	≥ 98 atom % D
Elemental Analysis	Combustion Analysis	Carbon: ~68.61%, Hydrogen (including Deuterium): ~6.55%

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of **Yangonin-d3**'s quality. The following sections describe the typical experimental protocols for the key analytical techniques cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the chemical purity of **Yangonin-d3** by separating it from any non-deuterated Yangonin and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A typical starting point is a 60:40 (v/v) mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 360 nm, which is near the λ_{max} of Yangonin.
- Injection Volume: 10 μ L.
- Sample Preparation: A stock solution of **Yangonin-d3** is prepared in methanol or acetonitrile at a concentration of approximately 1 mg/mL. This is then diluted to a working concentration of about 50 μ g/mL with the mobile phase.
- Data Analysis: The purity is calculated by dividing the peak area of **Yangonin-d3** by the total area of all observed peaks and expressing the result as a percentage.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H -NMR spectroscopy is employed to confirm the chemical structure of **Yangonin-d3** and to verify the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Approximately 5-10 mg of **Yangonin-d3** is dissolved in 0.5-0.7 mL of the deuterated solvent.

- **Data Acquisition:** A standard ^1H -NMR spectrum is acquired. The absence or significant reduction of the signal corresponding to the protons that have been replaced by deuterium confirms the isotopic labeling.
- **Data Analysis:** The chemical shifts, coupling constants, and integration of the remaining proton signals are compared to the known spectrum of unlabeled Yangonin to confirm the structural integrity.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is a critical tool for confirming the molecular weight of **Yangonin-d3** and determining its isotopic enrichment.

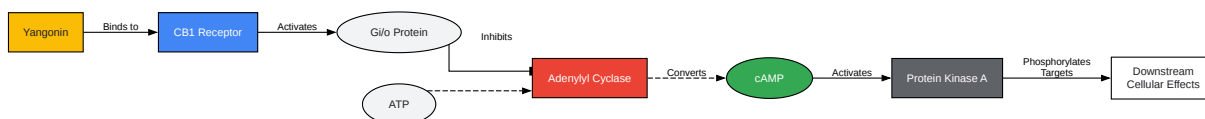
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- **Sample Preparation:** The sample is prepared as for HPLC analysis and introduced into the mass spectrometer via direct infusion or through an LC system.
- **Data Acquisition:** The mass spectrum is acquired in full scan mode in the positive ion mode.
- **Data Analysis:**
 - **Identity Confirmation:** The presence of the $[\text{M}+\text{H}]^+$ ion corresponding to the calculated molecular weight of **Yangonin-d3** confirms its identity.
 - **Isotopic Enrichment:** The relative intensities of the mass isotopologues (M, M+1, M+2, etc.) are measured. The isotopic enrichment is calculated by comparing the observed isotopic distribution to the theoretical distribution for a given level of deuterium incorporation, correcting for the natural abundance of other isotopes (e.g., ^{13}C).

Signaling Pathways and Experimental Workflows

Yangonin, the non-deuterated analogue of **Yangonin-d3**, is known to interact with several biological targets. Understanding these pathways is crucial for researchers utilizing **Yangonin-d3** in biological studies.

Cannabinoid Receptor 1 (CB1) Signaling Pathway

Yangonin has been identified as a ligand for the CB1 receptor, a key component of the endocannabinoid system. The binding of Yangonin to the CB1 receptor can initiate a cascade of intracellular events.

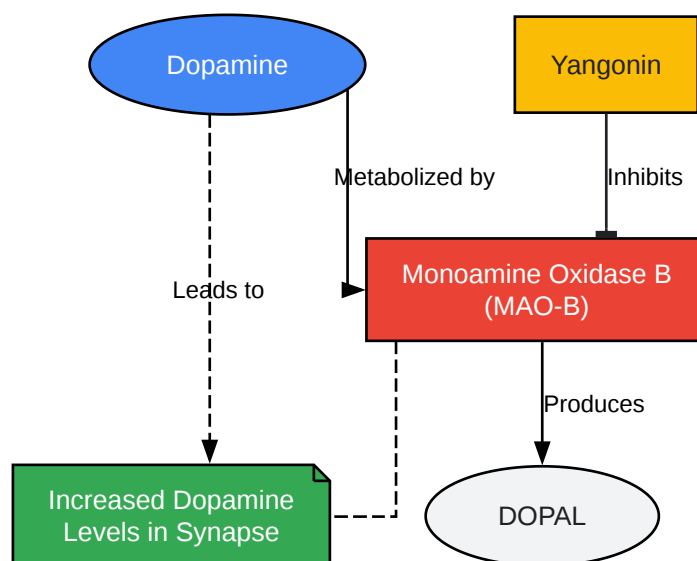


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Caption: Yangonin binding to the CB1 receptor leads to the inhibition of adenylyl cyclase.

Monoamine Oxidase B (MAO-B) Inhibition

Yangonin is also a known inhibitor of MAO-B, an enzyme responsible for the degradation of neurotransmitters like dopamine.

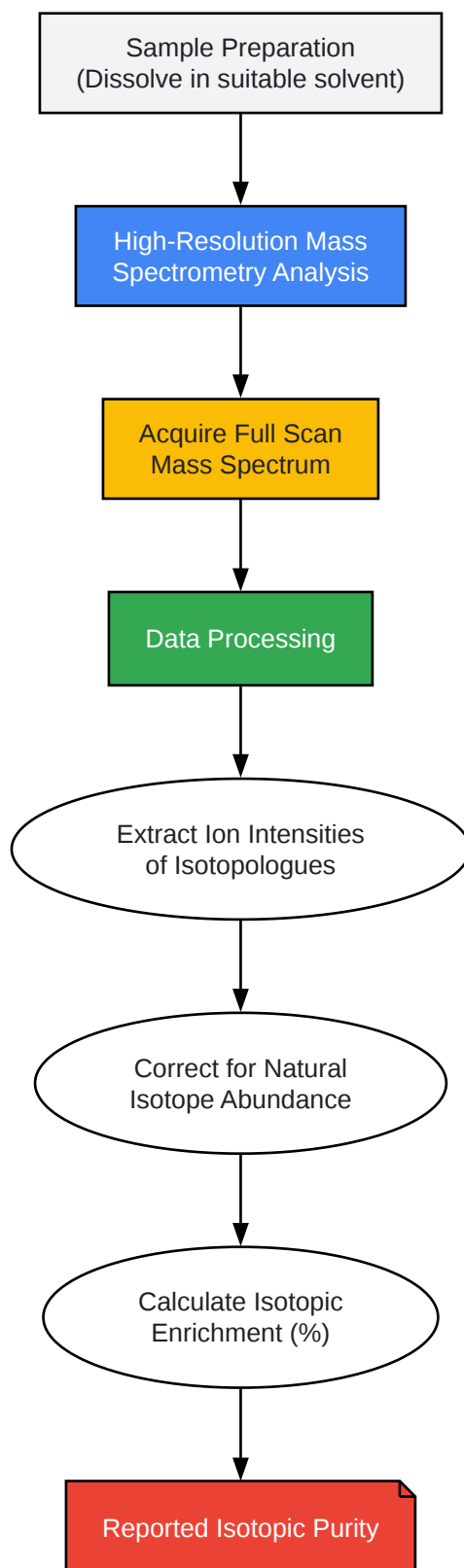


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Caption: Yangonin inhibits MAO-B, preventing the breakdown of dopamine.

Experimental Workflow for Isotopic Enrichment Analysis

The determination of isotopic purity is a critical step in the quality control of **Yangonin-d3**. The general workflow for this analysis is outlined below.



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Caption: Workflow for determining the isotopic enrichment of **Yangonin-d3**.

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